

solubility of 2,3-Diaminopyridin-4-ol in common solvents

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Compound of Interest

Compound Name: 2,3-Diaminopyridin-4-ol

Cat. No.: B15174216

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Technical Guide: Solubility of 2,3-Diaminopyridin-4-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Diaminopyridin-4-ol is a heterocyclic organic compound of interest in medicinal chemistry and drug development due to its structural similarity to biologically active molecules.

Understanding its solubility in common laboratory solvents is a critical first step in its handling, formulation, and application in further research. This document aims to provide a comprehensive overview of the available solubility data for **2,3-Diaminopyridin-4-ol**.

Quantitative Solubility Data

A thorough search of scientific literature, chemical databases, and supplier information was conducted to gather quantitative solubility data for **2,3-Diaminopyridin-4-ol** in a range of common solvents. These solvents include water, various alcohols (methanol, ethanol), ethers (diethyl ether), esters (ethyl acetate), ketones (acetone), and non-polar hydrocarbons (toluene, hexane), as well as polar aprotic solvents like dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).

Despite an extensive search, no specific quantitative solubility data for **2,3-Diaminopyridin-4-ol** in these common solvents could be located in the public domain. The available information primarily pertains to its structural analog, 2,3-diaminopyridine, which exhibits different physicochemical properties.

Experimental Protocol for Solubility Determination

In the absence of existing data, the following established experimental protocol is recommended for determining the solubility of **2,3-Diaminopyridin-4-ol**. This method, commonly known as the shake-flask method, is a reliable and widely accepted technique for generating accurate solubility data.

Objective: To determine the equilibrium solubility of **2,3-Diaminopyridin-4-ol** in various solvents at a controlled temperature.

Materials:

- **2,3-Diaminopyridin-4-ol** (high purity)
- Selected solvents (analytical grade)
- Thermostatically controlled shaker or incubator
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a calibrated UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvents)

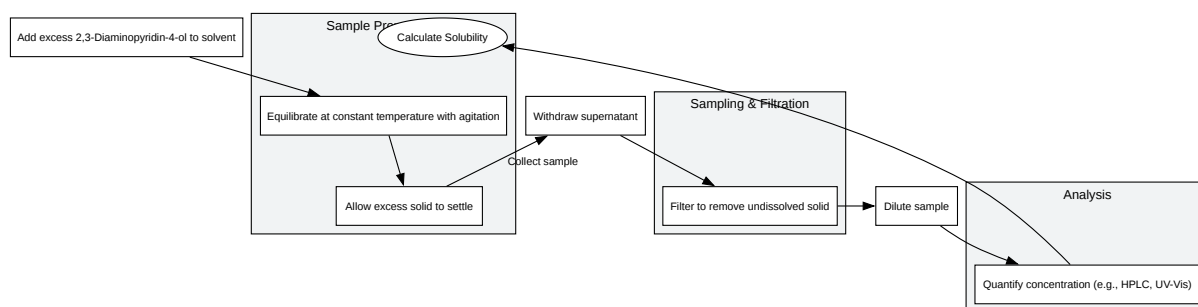
Procedure:

- Preparation of Saturated Solutions:

- Add an excess amount of **2,3-Diaminopyridin-4-ol** to a known volume of each solvent in separate sealed vials. The presence of undissolved solid is crucial to ensure saturation.
- Place the vials in a thermostatically controlled shaker set to a specific temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - To remove any suspended solid particles, filter the collected supernatant through a syringe filter into a clean vial.
- Analysis:
 - Accurately dilute the filtered solution with the respective solvent to a concentration that falls within the linear range of the analytical method.
 - Quantify the concentration of **2,3-Diaminopyridin-4-ol** in the diluted samples using a validated HPLC or UV-Vis spectrophotometry method. A pre-established calibration curve of known concentrations of the compound is required for this step.
- Data Calculation:
 - Calculate the solubility of **2,3-Diaminopyridin-4-ol** in each solvent by multiplying the measured concentration by the dilution factor. The results are typically expressed in units such as mg/mL or mol/L.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Caption: Experimental workflow for solubility determination.

Conclusion

While direct solubility data for **2,3-Diaminopyridin-4-ol** is not readily available in the current body of scientific literature, this guide provides a robust and standardized protocol for its experimental determination. The generation of such data is essential for the advancement of research and development involving this compound. Researchers are encouraged to perform these measurements and contribute the findings to the scientific community to fill the existing knowledge gap.

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